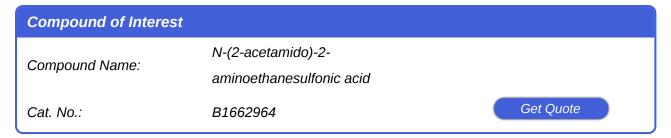


Synthesis and Physical Properties of ACES Buffer: A Technical Guide

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

N-(2-Acetamido)-2-aminoethanesulfonic acid, commonly known as ACES, is a zwitterionic biological buffer that has found widespread application in biochemical, molecular biology, and cell culture studies. As one of the "Good's" buffers, it is valued for its compatibility with biological systems, low metal-binding capacity, and a pKa value near physiological pH. This technical guide provides a comprehensive overview of the synthesis and physical properties of ACES buffer, including detailed experimental protocols and data presented for easy reference.

Synthesis of ACES Buffer

The synthesis of ACES buffer is most commonly achieved through the reaction of taurine with either chloroacetamide or acetic anhydride. The following section details a general method for its preparation and subsequent purification.

Experimental Protocol: Synthesis via Chloroacetamide and Taurine

This protocol describes a common laboratory-scale synthesis of ACES buffer.

Materials:

Taurine



- Chloroacetamide
- Sodium Hydroxide (NaOH)
- Hydrochloric Acid (HCl)
- 95% Ethanol
- · Deionized Water
- Three-necked flask equipped with a condenser and stirrer
- · Heating mantle
- pH meter
- Büchner funnel and flask
- Vacuum dryer

Procedure:

- Reaction Setup: In a three-necked flask, prepare an aqueous solution of taurine.
- Reaction: Add chloroacetamide to the taurine solution. Adjust the pH of the reaction mixture to a specific alkaline value using a concentrated sodium hydroxide solution.
- Reflux: Heat the mixture to reflux and maintain this temperature for a set period to allow the reaction to proceed to completion.
- Cooling and Acidification: After the reflux period, cool the reaction mixture to room temperature. Acidify the solution with hydrochloric acid.
- Crystallization: Add 95% ethanol to the acidified solution to induce the precipitation of white crystals of ACES.
- Isolation: Collect the crude ACES crystals by vacuum filtration using a Büchner funnel.



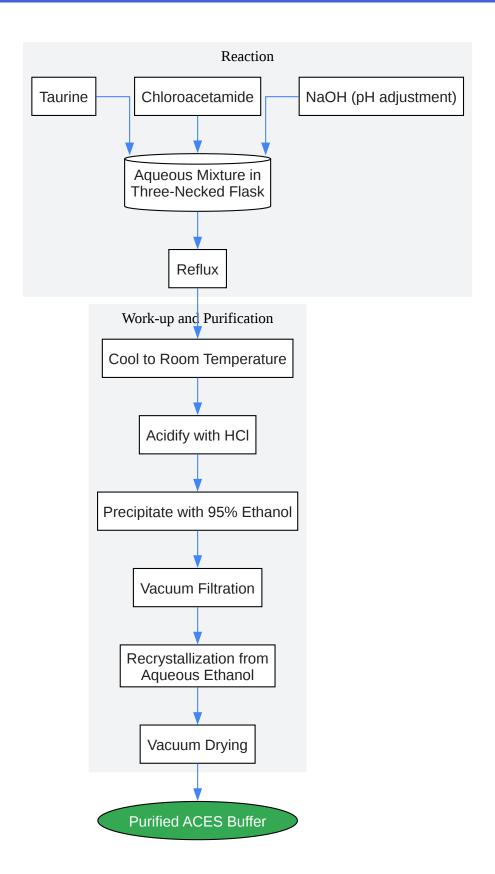




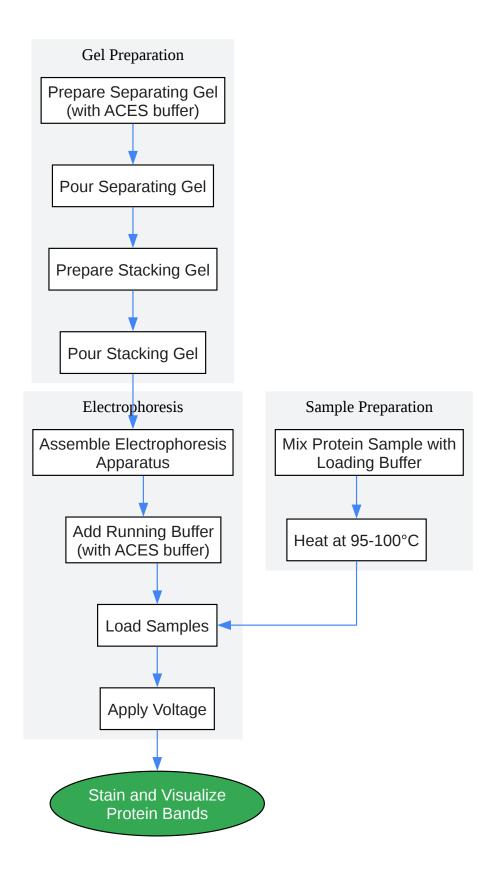
- Purification: Recrystallize the crude product from an aqueous ethanol solution to obtain a purified white product.[1]
- Drying: Dry the purified ACES crystals in a vacuum dryer to remove any residual solvent. The expected yield is typically in the range of 65-70%.[1]

A diagram of the synthesis workflow is provided below.













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